

A Comparative Analysis of Bond Strength: Cervident vs. Modern Universal Adhesives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cervident*

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For researchers, scientists, and drug development professionals, understanding the evolution and performance of dental adhesives is crucial for the development of new and improved restorative materials. This guide provides an objective comparison of the bond strength of **Cervident**, a first-generation dental adhesive, with contemporary universal adhesives, supported by experimental data and detailed methodologies.

Introduction

The longevity and success of dental restorations are critically dependent on the adhesive bond between the restorative material and the tooth structure. Over the past several decades, dental adhesive technology has undergone a remarkable evolution. This guide delves into a comparative analysis of bond strength, pitting a pioneering first-generation adhesive, **Cervident**, against the advanced formulations of modern universal adhesives. By examining quantitative data and experimental protocols, this document aims to provide a clear perspective on the significant advancements in adhesive dentistry.

Historical Perspective: The Advent of Cervident

Cervident, introduced in the 1960s, was one of the earliest commercially available dental adhesives. Its formulation was based on N-phenylglycine-glycidyl methacrylate (NPG-GMA). At the time, it represented a significant step towards achieving a chemical bond between restorative resins and tooth structure. However, its clinical performance was hampered by very low bond strengths, typically in the range of 1-3 Megapascals (MPa). This often led to restoration failure and limited its clinical applicability.

The Era of Modern Universal Adhesives

In stark contrast, modern universal adhesives represent the pinnacle of dental bonding technology. These multi-component systems are designed to bond to a variety of substrates, including enamel, dentin, metal, and ceramic. Their formulations are significantly more complex than their predecessors, typically containing:

- Functional Monomers: Such as 10-methacryloyloxydecyl dihydrogen phosphate (10-MDP), which can chemically bond to hydroxyapatite in the tooth structure.
- Cross-linking Monomers: Like bisphenol A-glycidyl methacrylate (Bis-GMA) and urethane dimethacrylate (UDMA), which form a durable polymer network.
- Solvents: Such as ethanol, acetone, or water, to ensure proper wetting and infiltration into the tooth structure.
- Initiators: To trigger the polymerization reaction when light-cured.
- Fillers: In some formulations, to enhance mechanical properties.

Universal adhesives offer the flexibility of being used with different etching techniques: total-etch (etch-and-rinse), self-etch, or selective-etch, providing clinicians with a versatile solution for various clinical scenarios.

Quantitative Comparison of Bond Strength

The following table summarizes the bond strength of **Cervident** in comparison to three representative modern universal adhesives: Scotchbond™ Universal (3M), OptiBond™ Universal (Kerr), and CLEARFIL™ Universal Bond (Kuraray). The data is presented for both shear bond strength (SBS) and microtensile bond strength (μ TBS) tests on dentin and enamel, utilizing different etching techniques where applicable.

Adhesive System	Substrate	Etching Technique	Bond Strength Test	Mean Bond Strength (MPa)
Cervident	Dentin/Enamel	Not Applicable	Shear/Tensile	1 - 3
Scotchbond™ Universal	Dentin	Self-Etch	Shear	24.78 - 35.15[1] [2]
Dentin	Total-Etch	Shear	~30	
Enamel	Self-Etch	Shear	~25	
Enamel	Total-Etch	Shear	~30	
Dentin	Self-Etch	Microtensile	41.12 - 48.05[3]	
Enamel	Total-Etch	Microtensile	65.75[3][4]	
OptiBond™ Universal	Dentin	Self-Etch	Shear	>25[5]
Dentin	Total-Etch	Shear	>30[5]	
Enamel	Self-Etch	Shear	>30[5]	
Enamel	Total-Etch	Shear	>35[5]	
CLEARFIL™ Universal Bond	Dentin	Self-Etch	Shear	33
Enamel	Self-Etch	Shear	23	
Enamel	Total-Etch	Shear	32	

Note: The bond strength values for modern universal adhesives can vary depending on the specific study, testing conditions, and laboratory. The values presented are representative ranges found in the scientific literature.

Experimental Protocols

The bond strength of dental adhesives is primarily evaluated using two in-vitro methods: Shear Bond Strength (SBS) and Microtensile Bond Strength (μ TBS) testing. The methodologies for these tests are critical for the interpretation and comparison of results.

Shear Bond Strength (SBS) Testing

The SBS test measures the force required to de-bond a restorative material from the tooth surface in a shearing motion. The protocol is generally performed as follows, often adhering to standards like ISO 29022:

- Specimen Preparation: Extracted human or bovine teeth are embedded in acrylic resin, and a flat surface of either enamel or dentin is exposed by grinding with silicon carbide paper.
- Adhesive Application: A standardized area on the prepared tooth surface (typically a circle with a diameter of 2.35 to 3 mm) is defined. The adhesive system is applied according to the manufacturer's instructions for the chosen etching technique (self-etch or total-etch).
- Composite Placement: A cylindrical mold is placed over the adhesive-treated area, and a resin composite is incrementally packed into the mold and light-cured.
- Storage: The bonded specimens are stored in water at 37°C for 24 hours to simulate oral conditions.
- Testing: The specimen is mounted in a universal testing machine. A shearing force is applied to the base of the composite cylinder at a constant crosshead speed (e.g., 0.5 or 1.0 mm/min) until failure occurs.
- Data Calculation: The shear bond strength is calculated in Megapascals (MPa) by dividing the peak load at failure (in Newtons) by the bonded surface area (in mm²).

Microtensile Bond Strength (µTBS) Testing

The µTBS test is considered to provide a more uniform stress distribution at the adhesive interface and is particularly useful for evaluating the bond strength to smaller, more complex surfaces. The general protocol is as follows:

- Specimen Preparation: A flat enamel or dentin surface is prepared on an extracted tooth.
- Adhesive and Composite Application: The adhesive is applied to the entire prepared surface, followed by the incremental build-up of a resin composite block (typically 4-5 mm in height).

- Specimen Sectioning: After 24 hours of water storage, the bonded tooth is sectioned into multiple small beams or "sticks" with a cross-sectional area of approximately 1 mm². Each beam contains the adhesive interface between the dentin/enamel and the composite.
- Testing: Each beam is attached to a specialized jig in a universal testing machine and subjected to a tensile force at a constant crosshead speed (e.g., 1.0 mm/min) until it fractures.
- Data Calculation: The microtensile bond strength (in MPa) is calculated by dividing the force at which the beam fractured by the cross-sectional area of the bonded interface.

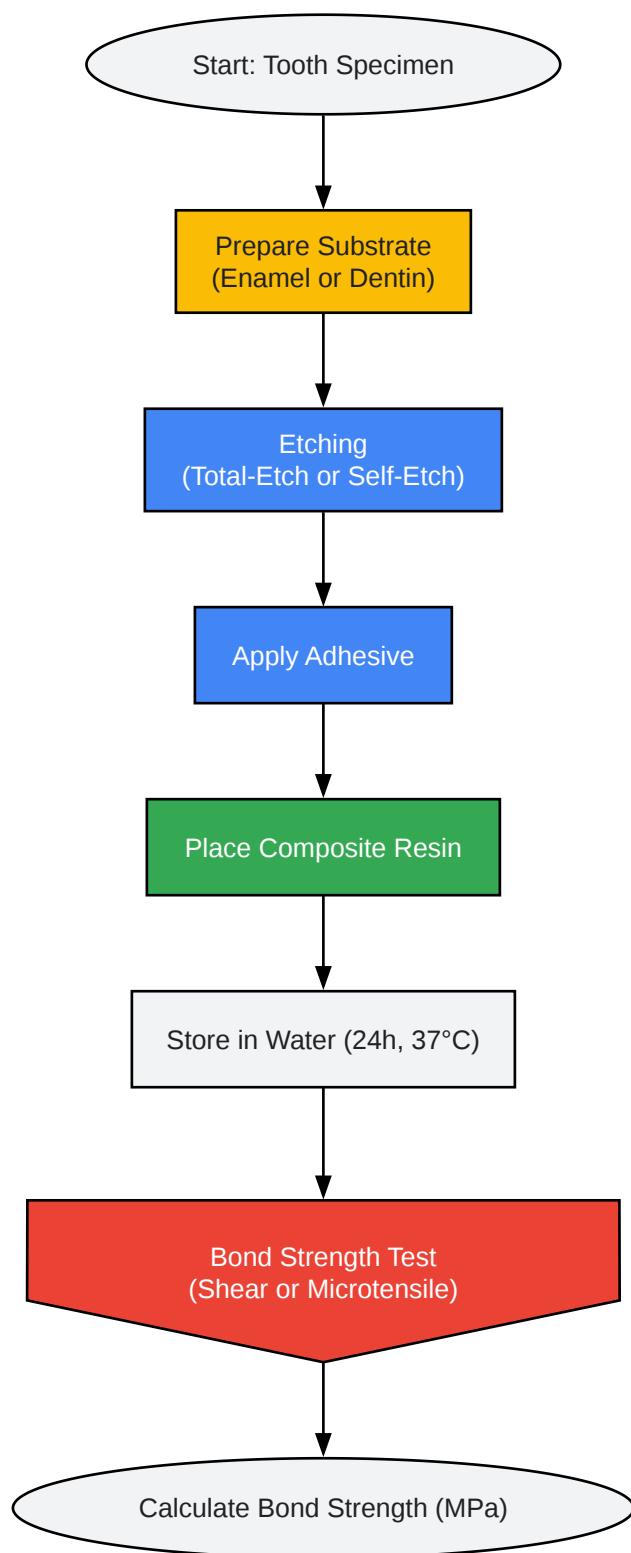
Visualizing the Evolution and Testing Process

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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Figure 1: Evolution of Dental Adhesives and Bond Strength.



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Figure 2: General Workflow of a Bond Strength Test.

Conclusion

The advancement from early adhesives like **Cervident** to modern universal adhesives represents a quantum leap in dental material science. The bond strength has increased more than tenfold, leading to significantly improved clinical outcomes and enabling more conservative and esthetic restorative procedures. This progress is a direct result of a deeper understanding of the chemistry of adhesion and the complex interactions at the tooth-restorative interface. For researchers and developers in the field, the journey from NPG-GMA to multi-mode, functional monomer-containing adhesives serves as a powerful example of how targeted chemical innovation can revolutionize clinical practice. Continued research into the long-term durability and biocompatibility of these advanced materials will undoubtedly shape the future of restorative dentistry.

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- To cite this document: BenchChem. [A Comparative Analysis of Bond Strength: Cervident vs. Modern Universal Adhesives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199867#bond-strength-of-cervident-versus-modern-universal-adhesives>]

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